

Application Notes and Protocols: Synthesis of 2-(3-Hydroxyadamantan-1-yl)acetic acid

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Compound of Interest

Compound Name: 2-(3-Hydroxyadamantan-1-yl)acetic acid

Cat. No.: B102242

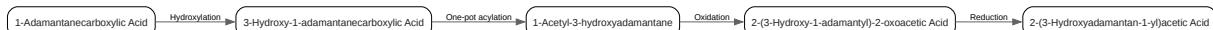
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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed synthesis protocol for **2-(3-Hydroxyadamantan-1-yl)acetic acid**, a valuable building block in medicinal chemistry and drug development. The protocol is based on a multi-step synthetic route commencing from 1-adamantanecarboxylic acid.

I. Synthetic Strategy Overview

The synthesis of **2-(3-Hydroxyadamantan-1-yl)acetic acid** is accomplished through a three-stage process. The initial stage involves the hydroxylation of commercially available 1-adamantanecarboxylic acid to yield 3-hydroxy-1-adamantanecarboxylic acid. This intermediate is then converted to 2-(3-hydroxy-1-adamantyl)-2-oxoacetic acid. The final step involves the reduction of the keto group to afford the target molecule.



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Caption: Overall workflow for the synthesis of **2-(3-Hydroxyadamantan-1-yl)acetic acid**.

II. Experimental Protocols

Part 1: Synthesis of 3-Hydroxy-1-adamantanecarboxylic acid (II)

This procedure outlines the hydroxylation of 1-adamantanecarboxylic acid.

Materials:

- 1-Adamantanecarboxylic acid (I)
- Potassium permanganate (KMnO₄)
- Sulfuric acid (concentrated)
- Sodium sulfite (Na₂SO₃)
- Hydrochloric acid (concentrated)
- Ethyl acetate
- n-Heptane
- Distilled water

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 1-adamantanecarboxylic acid in concentrated sulfuric acid at 0-5 °C.
- Slowly add potassium permanganate in portions, maintaining the temperature below 10 °C.
- Stir the reaction mixture at room temperature until the reaction is complete (monitored by TLC).
- Quench the reaction by the slow addition of a saturated aqueous solution of sodium sulfite.
- Filter the mixture to remove manganese dioxide.
- Adjust the pH of the filtrate to 2 with concentrated hydrochloric acid.

- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Recrystallize the crude product from an ethyl acetate/n-heptane mixture to yield pure 3-hydroxy-1-adamantanecarboxylic acid (II).

Part 2: Synthesis of 2-(3-Hydroxy-1-adamantyl)-2-oxoacetic acid (IV)

This part involves a one-pot conversion of the carboxylic acid to a methyl ketone, followed by oxidation.

Step 2a: Synthesis of 1-Acetyl-3-hydroxyadamantane (III)

Materials:

- 3-Hydroxy-1-adamantanecarboxylic acid (II)
- Thionyl chloride (SOCl₂)
- Petroleum ether
- Diethyl malonate
- Sodium ethoxide
- Ethanol
- Acetic acid
- Sulfuric acid (concentrated)
- Distilled water

Procedure:

- Reflux a mixture of 3-hydroxy-1-adamantanecarboxylic acid and thionyl chloride for 6 hours.
- Distill off the excess thionyl chloride under reduced pressure.
- To the resulting acid chloride, add petroleum ether.
- In a separate flask, prepare a solution of sodium diethyl malonate by reacting diethyl malonate with sodium ethoxide in ethanol.
- Slowly add the acid chloride solution to the sodium diethyl malonate suspension and stir overnight at room temperature.
- Add distilled water and separate the organic layer.
- Remove the solvent under reduced pressure.
- To the residue, add a mixture of acetic acid, distilled water, and concentrated sulfuric acid, and reflux for 6 hours to effect hydrolysis and decarboxylation, yielding 1-acetyl-3-hydroxyadamantane (III).

Step 2b: Oxidation to 2-(3-Hydroxy-1-adamantyl)-2-oxoacetic acid (IV)

Materials:

- 1-Acetyl-3-hydroxyadamantane (III)
- Potassium permanganate (KMnO₄)
- Sodium hydroxide (NaOH)
- Sodium sulfite (Na₂SO₃)
- Hydrochloric acid (concentrated)
- Ethyl acetate
- n-Heptane
- Distilled water

Procedure:

- Dissolve 1-acetyl-3-hydroxyadamantane in an aqueous solution of sodium hydroxide.
- Slowly add a solution of potassium permanganate and stir at room temperature.
- Quench the reaction with sodium sulfite.
- Filter the mixture and adjust the filtrate to pH 2 with concentrated HCl.
- Extract the product with ethyl acetate.
- Dry the combined organic layers and remove the solvent under reduced pressure.
- Crystallize the product from ethyl acetate/n-heptane to obtain 2-(3-hydroxy-1-adamantyl)-2-oxoacetic acid (IV).

Part 3: Synthesis of 2-(3-Hydroxyadamant-1-yl)acetic acid (V)

This final step involves the reduction of the keto group of the α -keto acid. The Wolff-Kishner reduction is a suitable method.

Materials:

- 2-(3-Hydroxy-1-adamantyl)-2-oxoacetic acid (IV)
- Hydrazine hydrate (80%)
- Potassium hydroxide (KOH)
- Diethylene glycol
- Hydrochloric acid (concentrated)
- Diethyl ether
- Distilled water

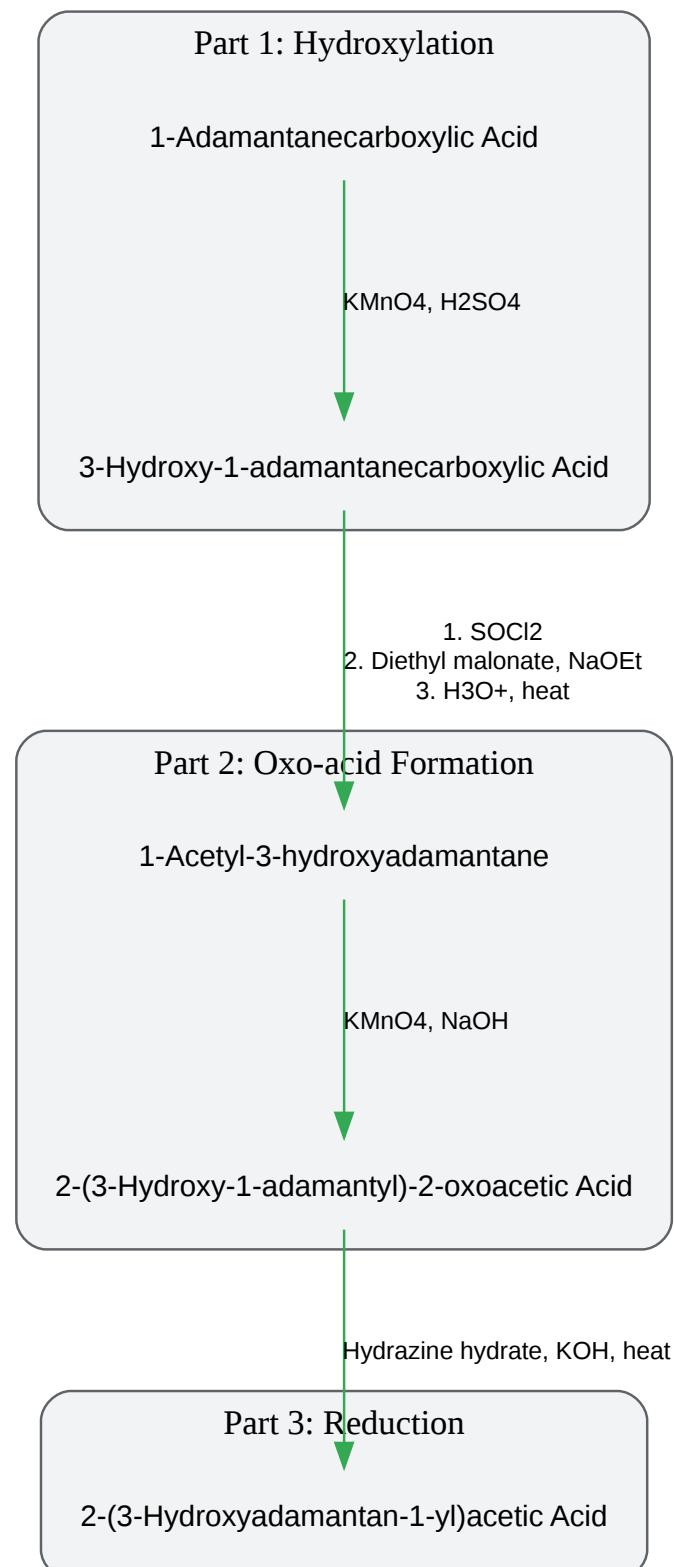
Procedure:

- In a flask equipped with a reflux condenser, dissolve 2-(3-hydroxy-1-adamantyl)-2-oxoacetic acid and potassium hydroxide in diethylene glycol.
- Add hydrazine hydrate and heat the mixture to reflux for 1 hour.
- Remove the condenser and allow the temperature to rise to 190-200 °C to distill off water and excess hydrazine.
- Continue heating at this temperature for an additional 4 hours.
- Cool the reaction mixture and pour it into water.
- Acidify with concentrated hydrochloric acid to pH 2.
- Extract the product with diethyl ether.
- Dry the combined organic extracts and evaporate the solvent to yield **2-(3-Hydroxyadamantan-1-yl)acetic acid (V)**.

III. Data Presentation

Step	Starting Material	Product	Reagents	Key Conditions	Yield (%)
1	1-Adamantanecarboxylic acid	3-Hydroxy-1-adamantanecarboxylic acid	KMnO ₄ , H ₂ SO ₄	0-10 °C	~85%
2a	3-Hydroxy-1-adamantanecarboxylic acid	1-Acetyl-3-hydroxyadamantane	SOCl ₂ , Diethyl malonate, NaOEt	Reflux	Not specified
2b	1-Acetyl-3-hydroxyadamantane	2-(3-Hydroxy-1-adamantyl)-2-oxoacetic acid	KMnO ₄ , NaOH	Room Temp.	~86%
3	2-(3-Hydroxy-1-adamantyl)-2-oxoacetic acid	2-(3-Hydroxyadamant-1-yl)acetic acid	Hydrazine hydrate, KOH	190-200 °C	>90% (Typical)

IV. Reaction Pathway



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Caption: Chemical reaction pathway for the synthesis of **2-(3-Hydroxyadamantan-1-yl)acetic acid**.

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